

Application Notes & Protocols: Development of a Stable Injectable Formulation of Nandrolone Phenylpropionate

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Compound of Interest

Compound Name: Nandrolone phenpropionate

CAS No.: 114949-22-3

Cat. No.: B10785120

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Introduction

Nandrolone phenylpropionate (NPP) is an anabolic-androgenic steroid (AAS) with significant therapeutic applications, including the management of anemia in renal insufficiency, osteoporosis, and as an adjunct therapy for senile and postmenopausal osteoporosis. Its clinical utility is, however, intrinsically linked to the stability and bioavailability of its injectable formulation. The development of a stable, long-acting, and patient-compliant injectable dosage form of NPP presents several challenges, primarily stemming from its poor aqueous solubility and potential for hydrolytic and oxidative degradation.

These application notes provide a comprehensive guide for researchers and formulation scientists on the systematic development of a stable injectable formulation of nandrolone phenylpropionate. The protocols and methodologies described herein are grounded in established scientific principles and are designed to be self-validating, ensuring the generation of reliable and reproducible data.

Pre-Formulation Studies: Characterization of Nandrolone Phenylpropionate

A thorough understanding of the physicochemical properties of the active pharmaceutical ingredient (API) is the cornerstone of rational formulation development.

Solubility Assessment

The solubility of NPP in various pharmaceutically acceptable solvents is a critical parameter that dictates the choice of vehicle for the final formulation.

Protocol 1: Equilibrium Solubility Determination

- **Solvent Selection:** A panel of solvents should be selected, including common oils (e.g., sesame oil, cottonseed oil, castor oil), co-solvents (e.g., benzyl benzoate, benzyl alcohol), and aqueous buffers at different pH values (e.g., pH 4.5, 6.8, 7.4).
- **Sample Preparation:** Add an excess amount of NPP to a known volume of each solvent in a sealed vial.
- **Equilibration:** Agitate the vials at a constant temperature (e.g., 25°C and 40°C) for a predetermined period (e.g., 48-72 hours) to ensure equilibrium is reached.
- **Sample Analysis:** After equilibration, centrifuge the samples to separate the undissolved API. The supernatant is then carefully withdrawn, diluted appropriately, and analyzed for NPP concentration using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).

Table 1: Representative Solubility Data for Nandrolone Phenylpropionate

Solvent System	Temperature (°C)	Solubility (mg/mL)
Sesame Oil	25	> 50
Cottonseed Oil	25	> 50
Benzyl Benzoate	25	> 200
Benzyl Alcohol	25	> 200
Aqueous Buffer (pH 7.4)	25	< 0.01

Stability-Indicating Analytical Method Development

A validated stability-indicating analytical method is essential to accurately quantify NPP and its degradation products.

Protocol 2: HPLC Method for Nandrolone Phenylpropionate

- Chromatographic Conditions:
 - Column: C18, 4.6 mm x 150 mm, 5 µm
 - Mobile Phase: Acetonitrile:Water (70:30, v/v)
 - Flow Rate: 1.0 mL/min
 - Detection Wavelength: 240 nm
 - Injection Volume: 20 µL
 - Column Temperature: 30°C
- Forced Degradation Studies: To ensure the method is stability-indicating, NPP should be subjected to forced degradation under various stress conditions (acidic, basic, oxidative, thermal, and photolytic). The method should be able to resolve the NPP peak from all major degradation product peaks.

Formulation Development: An Oil-Based Injectable Solution

Given the lipophilic nature of NPP, an oil-based solution is a common and effective formulation strategy.

Excipient Selection and Rationale

- **Vehicle:** Sesame oil is a widely used vehicle for intramuscular injections due to its biocompatibility and stability.
- **Co-solvent:** Benzyl benzoate is often included to enhance the solubility of the API and to act as a solubilizing agent.
- **Preservative/Anesthetic:** Benzyl alcohol is commonly used for its antimicrobial properties and as a local anesthetic to reduce pain at the injection site.

Formulation Composition

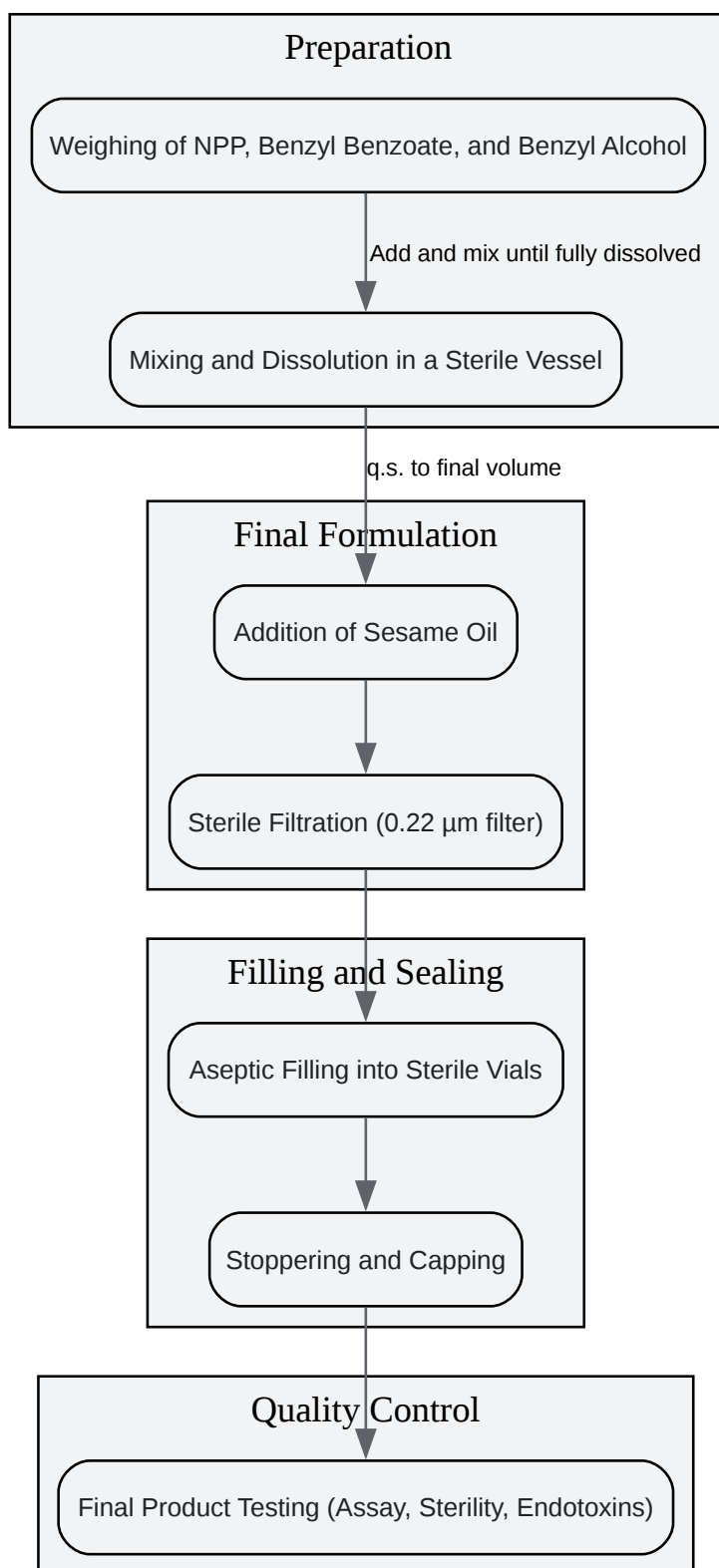
Table 2: Example Formulation of Nandrolone Phenylpropionate Injection (100 mg/mL)

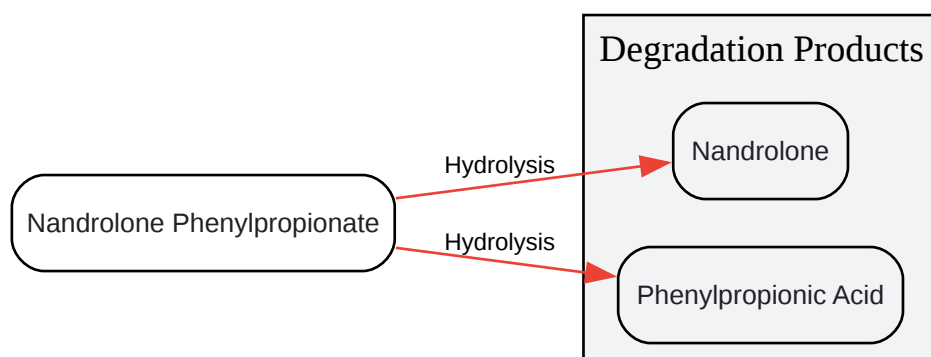
Component	Function	Concentration (% w/v)
Nandrolone Phenylpropionate	Active Pharmaceutical Ingredient	10
Benzyl Benzoate	Co-solvent	20
Benzyl Alcohol	Preservative/Anesthetic	2
Sesame Oil	Vehicle	q.s. to 100

Manufacturing Process

The manufacturing process should be conducted under aseptic conditions to ensure sterility of the final product.

Diagram 1: Manufacturing Workflow for NPP Injectable Solution





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Caption: Primary hydrolytic degradation pathway of nandrolone phenylpropionate.

References

- United States Pharmacopeia (USP). Nandrolone Phenylpropionate Monograph. [\[Link\]](#)
- International Council for Harmonisation (ICH). Q1A(R2): Stability Testing of New Drug Substances and Products. [\[Link\]](#)
- Gennaro, A. R. (Ed.). (2000). Remington: The Science and Practice of Pharmacy. Lippincott Williams & Wilkins.
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